

2,3-Dichloro-5-(chloromethyl)pyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name:	2,3-Dichloro-5-(chloromethyl)pyridine
Cat. No.:	B1311800

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An In-depth Technical Guide to 2,3-Dichloro-5-(chloromethyl)pyridine

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and available technical data for **2,3-Dichloro-5-(chloromethyl)pyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and agrochemical synthesis. While in-depth experimental data for this specific compound is limited in publicly accessible literature, this guide contextualizes its significance as a chemical intermediate and outlines a relevant synthetic pathway.

Chemical Structure and IUPAC Name

2,3-Dichloro-5-(chloromethyl)pyridine is a halogenated pyridine derivative. The pyridine ring is substituted with two chlorine atoms at the 2nd and 3rd positions, and a chloromethyl group at the 5th position.

The systematic IUPAC (International Union of Pure and Applied Chemistry) name for this compound is **2,3-dichloro-5-(chloromethyl)pyridine**.^[1]

Chemical Structure:

(A 2D representation of the chemical structure)

Physicochemical and Identification Data

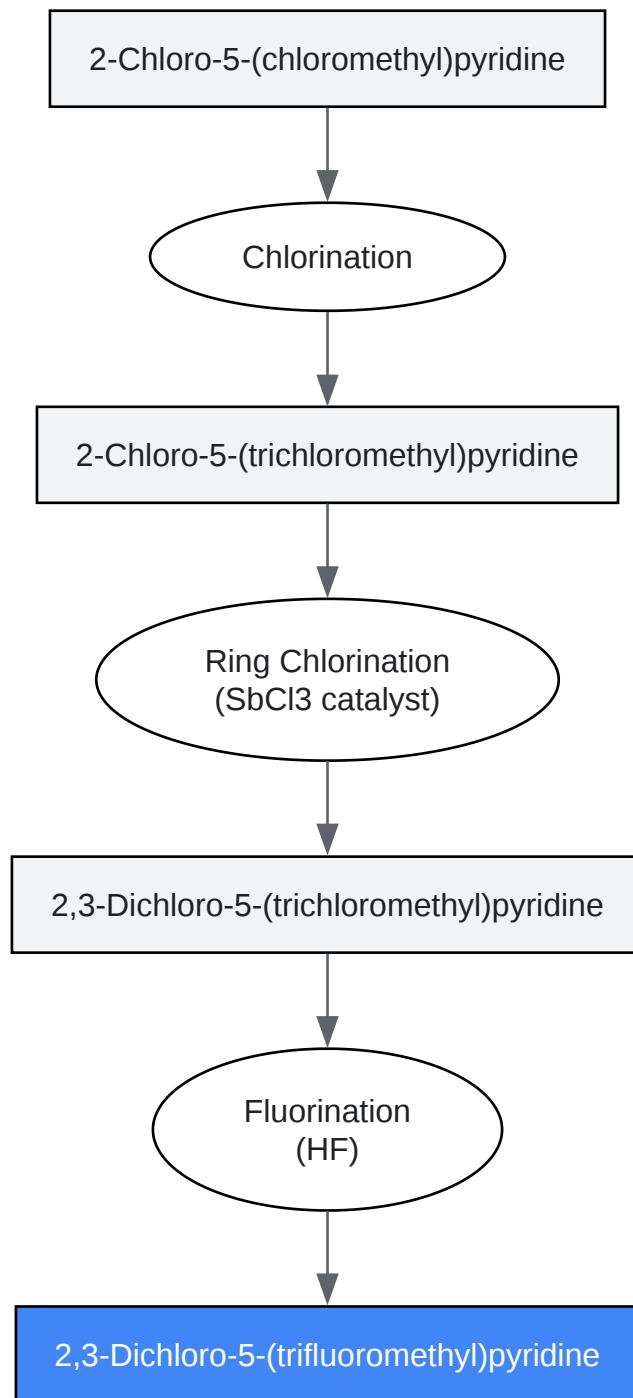
Detailed experimental physicochemical data for **2,3-Dichloro-5-(chloromethyl)pyridine** is not widely reported. However, key identification and basic molecular properties have been compiled in the table below. Much of the available literature rapidly transitions to its role as a precursor in more complex syntheses.[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₃ N	[1] [4] [5]
Molecular Weight	196.46 g/mol	[1] [4]
CAS Number	54127-31-0	[1] [4] [5] [6]
Appearance	Colorless to pale yellow liquid or solid	[1]
Solubility	Soluble in organic solvents	[1]
SMILES	C(Cl)C=1C=C(Cl)C(Cl)=NC1	[1]
InChI Key	XJCSQVBPRZIYPY-UHFFFAOYSA-N	[1]

Role in Chemical Synthesis

2,3-Dichloro-5-(chloromethyl)pyridine is a valuable intermediate in the synthesis of various agrochemicals.[\[1\]](#) It is often utilized as a building block for more complex molecules, particularly in the production of pesticides. A notable synthetic pathway involves its precursor, 2-chloro-5-(chloromethyl)pyridine, in the multi-step synthesis of 2,3-dichloro-5-(trifluoromethyl)pyridine, a key intermediate for several commercial crop-protection products.[\[2\]](#)[\[3\]](#)[\[7\]](#)

The following diagram illustrates a key synthetic pathway involving the precursor to **2,3-Dichloro-5-(chloromethyl)pyridine**, leading to the formation of 2,3-dichloro-5-(trifluoromethyl)pyridine.



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